

Application Notes and Protocols for Intracerebroventricular Injection of (Leu31,Pro34)-Neuropeptide Y

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Compound of Interest

Compound Name: (Leu31,pro34)-neuropeptide Y
(porcine)

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Introduction

(Leu31,Pro34)-Neuropeptide Y ((Leu31,Pro34)-NPY) is a synthetic analog of Neuropeptide Y (NPY) that acts as a potent and selective agonist for the Neuropeptide Y receptor subtype 1 (Y1).[1][2][3][4][5] The Y1 receptor is a G-protein coupled receptor (GPCR) extensively expressed in the central nervous system and implicated in a variety of physiological processes, including the regulation of food intake, anxiety, and blood pressure.[6][7][8]

Intracerebroventricular (ICV) injection is a critical technique that allows for the direct administration of (Leu31,Pro34)-NPY into the brain's ventricular system, thereby bypassing the blood-brain barrier to investigate its central effects.

These application notes provide detailed protocols for the ICV administration of (Leu31,Pro34)-NPY in rodents, summarize key quantitative data from published studies, and illustrate the associated signaling pathways and experimental workflows.

Data Presentation

Quantitative Data Summary

The following tables summarize the effects of ICV administration of (Leu31,Pro34)-NPY on various physiological and behavioral parameters.

Table 1: Effects of ICV (Leu31,Pro34)-NPY on Food Intake in Rats

Dose Range (nmol)	Animal Model	Observation	Reference
1.15 - 3.45	Sprague-Dawley Rats	Dose-dependent increase in food intake.	[1][3]
0.03 (30 pmol)	Male Rats	Increased food intake when microinjected into the paraventricular nucleus.	[9]
Not Specified	Male Sprague Dawley Rats	Stimulation of food intake, which was attenuated by a Y1 receptor antagonist.	[10]

Table 2: Effects of ICV (Leu31,Pro34)-NPY on Anxiety-Like Behavior in Mice

Dose (pmol)	Animal Model	Behavioral Test	Observation	Reference
70	Male Mice	Elevated Plus Maze	Anxiolytic effect, indicated by a reduced preference for the closed arms.	[11]

Table 3: Receptor Binding Affinity of (Leu31,Pro34)-NPY

Receptor Subtype	Cell Line	Ki (nM)	Reference
Y1	Human Neuroblastoma Cells	-	Displaces radiolabeled NPY from cells expressing Y1 receptors.[4][5]
Y1	HEK Cell Lines	0.39	[11][12][13]
Y2	HEK Cell Lines	>1000	[12]
Y4	HEK Cell Lines	0.499	[11][12][13]
Y5	HEK Cell Lines	0.31	[11][12][13]

Experimental Protocols

Protocol 1: Stereotaxic Surgery for Intracerebroventricular Cannula Implantation

This protocol describes the surgical implantation of a guide cannula into the lateral ventricle of a rodent brain for subsequent ICV injections.

Materials:

- Stereotaxic apparatus
- Anesthesia system (e.g., isoflurane vaporizer)
- Surgical drill
- Guide cannula (e.g., 26-gauge)
- Dummy cannula
- Anchor screws
- Dental cement
- Surgical tools (scalpel, forceps, etc.)

- Antiseptic solution (e.g., iodine, alcohol)
- Analgesics and antibiotics
- Warming pad

Procedure:

- **Anesthesia:** Anesthetize the animal using an appropriate anesthetic agent (e.g., isoflurane). Confirm the depth of anesthesia by the absence of a pedal withdrawal reflex.
- **Animal Preparation:** Shave the fur from the scalp and secure the animal in the stereotaxic frame. Apply ophthalmic ointment to the eyes to prevent drying.
- **Surgical Site Preparation:** Clean the surgical area with an antiseptic solution.
- **Incision:** Make a midline incision on the scalp to expose the skull.
- **Leveling the Skull:** Adjust the head position to ensure that bregma and lambda are in the same horizontal plane.
- **Coordinate Identification:** Locate the coordinates for the lateral ventricle relative to bregma. For rats, typical coordinates are approximately: Antero-Posterior (AP): -0.8 mm, Medio-Lateral (ML): ± 1.5 mm. For mice, typical coordinates are approximately: AP: -0.3 mm, ML: ± 1.0 mm.
- **Drilling:** Drill a small hole through the skull at the identified coordinates, being careful not to damage the underlying dura mater.
- **Anchor Screw Placement:** Drill additional small holes for the placement of anchor screws, which will help secure the dental cement.
- **Cannula Implantation:** Slowly lower the guide cannula through the drilled hole to the desired depth (Dorso-Ventral, DV). For rats, this is typically -3.5 to -4.0 mm from the skull surface. For mice, it is typically -2.5 mm.
- **Securing the Cannula:** Apply dental cement around the guide cannula and anchor screws to fix the implant to the skull.

- **Dummy Cannula Insertion:** Insert a dummy cannula into the guide cannula to prevent blockage.
- **Suturing and Post-operative Care:** Suture the scalp incision around the implant. Administer analgesics and antibiotics as per institutional guidelines. Place the animal on a warming pad until it recovers from anesthesia. Monitor the animal's health for several days post-surgery.

Protocol 2: Intracerebroventricular Injection of (Leu31,Pro34)-NPY

This protocol details the procedure for injecting (Leu31,Pro34)-NPY into the brain via the implanted guide cannula.

Materials:

- (Leu31,Pro34)-NPY peptide
- Sterile artificial cerebrospinal fluid (aCSF) or saline for reconstitution
- Injection cannula (e.g., 33-gauge, extending slightly beyond the guide cannula)
- Polyethylene (PE) tubing
- Hamilton syringe (e.g., 10 µL)
- Infusion pump (optional, for controlled infusion rate)

Procedure:

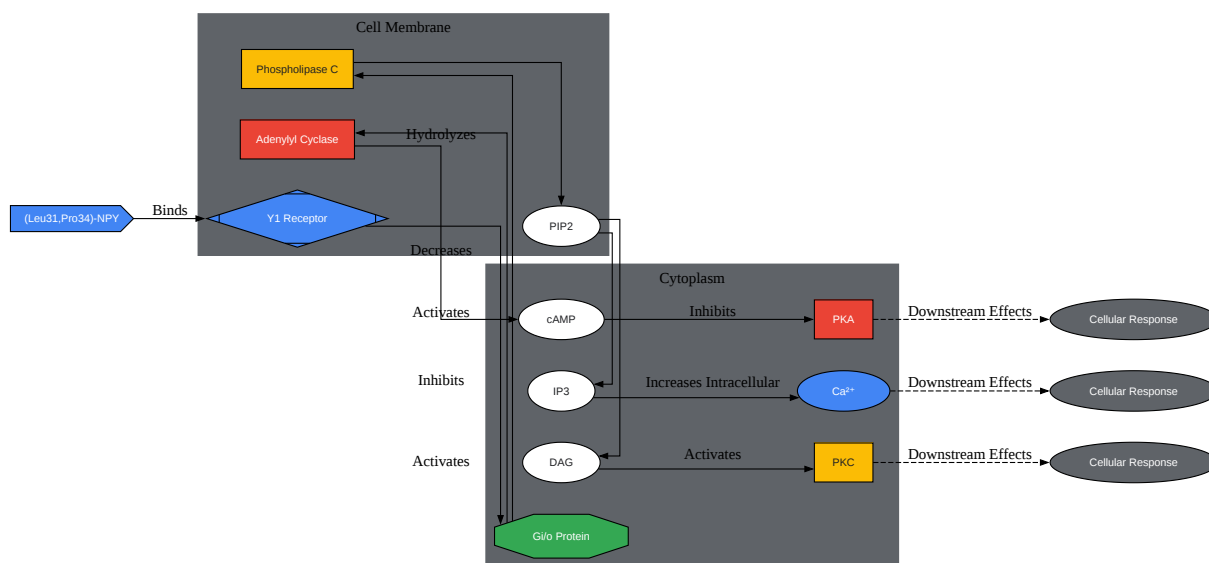
- **Solution Preparation:** Reconstitute the lyophilized (Leu31,Pro34)-NPY peptide in sterile aCSF or saline to the desired concentration.
- **Animal Handling:** Gently handle and restrain the animal. Allow for a period of acclimatization to the handling procedure if necessary.
- **Dummy Cannula Removal:** Carefully remove the dummy cannula from the guide cannula.

- **Injection Cannula Insertion:** Connect the injection cannula to the Hamilton syringe via PE tubing. Insert the injection cannula into the guide cannula, ensuring it extends just beyond the tip of the guide cannula into the ventricle.
- **Infusion:** Infuse the desired volume of the (Leu31,Pro34)-NPY solution slowly over a period of 1-2 minutes (e.g., 1-5 μ L). An infusion pump can be used for precise control of the injection rate.
- **Post-Infusion Pause:** Leave the injection cannula in place for an additional minute after the infusion is complete to minimize backflow of the solution up the cannula track.
- **Cannula Removal and Replacement:** Slowly withdraw the injection cannula and replace the dummy cannula.
- **Behavioral Observation:** Return the animal to its home cage and begin behavioral or physiological monitoring according to the experimental design.

Mandatory Visualization

Signaling Pathway of (Leu31,Pro34)-NPY via the Y1 Receptor

(Leu31,Pro34)-NPY selectively binds to and activates the Y1 receptor, a Gi/o-coupled GPCR. This activation initiates several intracellular signaling cascades.

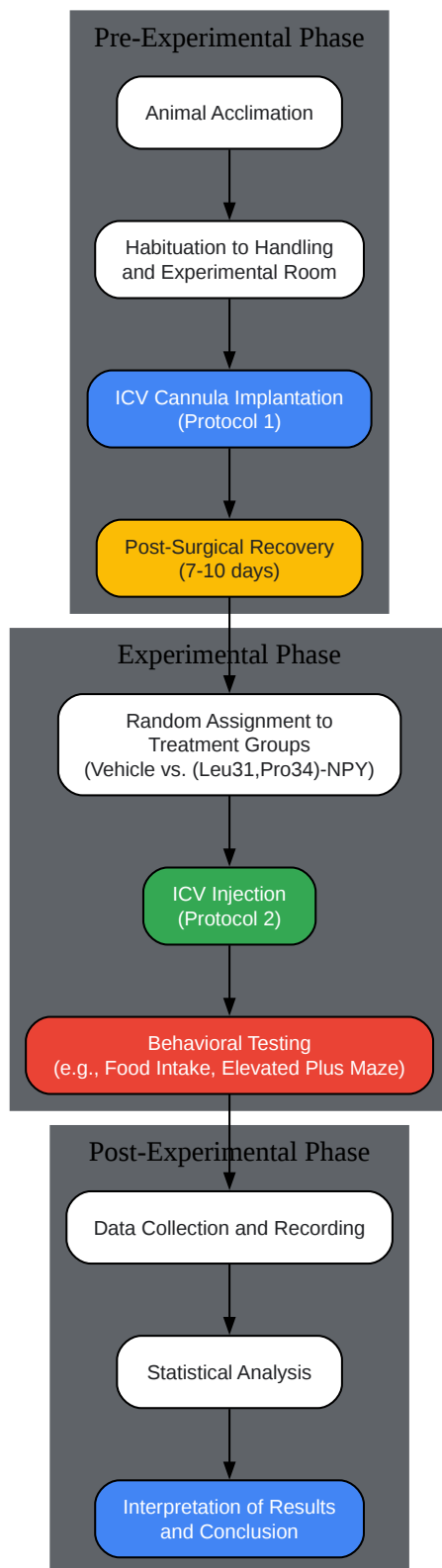


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Caption: Signaling cascade of (Leu31,Pro34)-NPY via the Y1 receptor.

Experimental Workflow for ICV Injection and Behavioral Analysis

The following diagram illustrates a typical experimental workflow for investigating the effects of ICV (Leu31,Pro34)-NPY on rodent behavior.



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Caption: General workflow for ICV studies.

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